

# Application Notes and Protocols: Topotactic Synthesis of Strontium Oxyhydrides

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## Compound of Interest

Compound Name: Strontium hydride (SrH<sub>2</sub>)

Cat. No.: B080679

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## Introduction

Strontium oxyhydrides are a class of quantum materials where oxide (O<sup>2-</sup>) and hydride (H<sup>-</sup>) anions coexist within the same crystal lattice. This unique composition can lead to novel electronic and magnetic properties not observed in their parent oxide counterparts. The synthesis of these materials is primarily achieved through low-temperature topotactic reactions, where a precursor oxide material is chemically converted to the oxyhydride while preserving the original crystal structure. This document provides detailed application notes and protocols for the synthesis of strontium oxyhydrides, with a focus on the topotactic conversion from strontium-based perovskite oxides. While the primary focus of this document is on the use of strontium hydride (SrH<sub>2</sub>), it is important to note that calcium hydride (CaH<sub>2</sub>) is more commonly utilized in the literature for this purpose.

## Applications

The applications of strontium oxyhydrides are still under exploration, with current research focused on their unique physical properties. While direct applications in drug development are not yet established, their potential can be inferred from the broader applications of perovskite materials.

- **Electronics and Spintronics:** The ability to tune the electronic and magnetic properties of strontium oxyhydrides by varying the hydride content makes them interesting candidates for

future electronic and spintronic devices.

- **Catalysis:** Perovskite materials are known for their catalytic activity. While not extensively studied, strontium oxyhydrides could potentially serve as catalysts in organic synthesis, which is a cornerstone of drug discovery and development.
- **Biomedical Imaging and Sensing:** Halide perovskites have shown promise in bioimaging and as biosensors.<sup>[1][2]</sup> Although strontium oxyhydrides are compositionally different, the general principles of tuning material properties for specific sensing applications could be applicable.
- **Biocompatible Materials:** Certain oxide perovskites, like  $\text{CaTiO}_3$ , have demonstrated good biocompatibility, suggesting that with further research, strontium-based perovskites could be explored for applications in biomedical implants or as drug delivery vehicles.<sup>[3][4]</sup>

## Experimental Protocols

The topotactic synthesis of strontium oxyhydrides involves the reduction of a strontium-containing oxide precursor with a hydride reagent. The most common method involves the use of  $\text{CaH}_2$ . Protocols involving  $\text{SrH}_2$  are less common and often require high-pressure conditions, which deviates from the topotactic approach.

### Protocol 1: Topotactic Synthesis of Strontium Cobalt Oxyhydride ( $\text{SrCoO}_x\text{H}_y$ ) Thin Films using $\text{CaH}_2$

This protocol is adapted from the synthesis of perovskite  $\text{SrCoO}_x\text{H}_y$  thin films from brownmillerite  $\text{SrCoO}_{2.5}$  precursors.<sup>[5]</sup>

Materials:

- $\text{SrCoO}_{2.5}$  epitaxial thin film on a  $\text{SrTiO}_3$  (001) substrate
- Calcium hydride ( $\text{CaH}_2$ ) powder
- 2-butanone
- Pyrex tubes
- Vacuum sealing equipment

- Tube furnace

Procedure:

- Place the  $\text{SrCoO}_{2.5}$  precursor thin film and approximately 0.2 g of  $\text{CaH}_2$  powder in a Pyrex tube.
- Evacuate the Pyrex tube to a high vacuum and seal it.
- Heat the sealed tube in a furnace to  $250^\circ\text{C}$  for 24 hours.
- After cooling to room temperature, carefully open the tube.
- Wash the surface of the resulting  $\text{SrCoO}_x\text{H}_y$  film with 2-butanone to remove any residual  $\text{CaH}_2$ .
- Characterize the film using techniques such as X-ray diffraction (XRD) to confirm the preservation of the perovskite structure and secondary ion mass spectrometry (SIMS) to determine the hydrogen content.

## Protocol 2: High-Pressure Synthesis of Strontium Chromium Oxyhydride ( $\text{SrCrO}_2\text{H}$ ) using $\text{SrH}_2$

This protocol describes a direct, high-pressure synthesis rather than a topotactic one.<sup>[6]</sup>

Materials:

- Strontium oxide ( $\text{SrO}$ ) powder
- Strontium hydride ( $\text{SrH}_2$ ) powder
- Chromium(III) oxide ( $\text{Cr}_2\text{O}_3$ ) powder
- High-pressure synthesis apparatus (e.g., multi-anvil press)
- NaCl sleeves (for gas-tight sealing)

Procedure:

- Mix stoichiometric amounts of SrO, SrH<sub>2</sub>, and Cr<sub>2</sub>O<sub>3</sub> powders.
- Load the powder mixture into a sample capsule, typically sealed within an NaCl sleeve to ensure a gas-tight environment.
- Place the sealed capsule into the high-pressure apparatus.
- Apply a pressure of 5 GPa and heat the sample to 1000°C.
- Maintain these conditions for a sufficient duration to allow for the reaction to complete.
- Quench the sample to room temperature and then slowly release the pressure.
- Recover the synthesized SrCrO<sub>2</sub>H powder for characterization.

## Quantitative Data

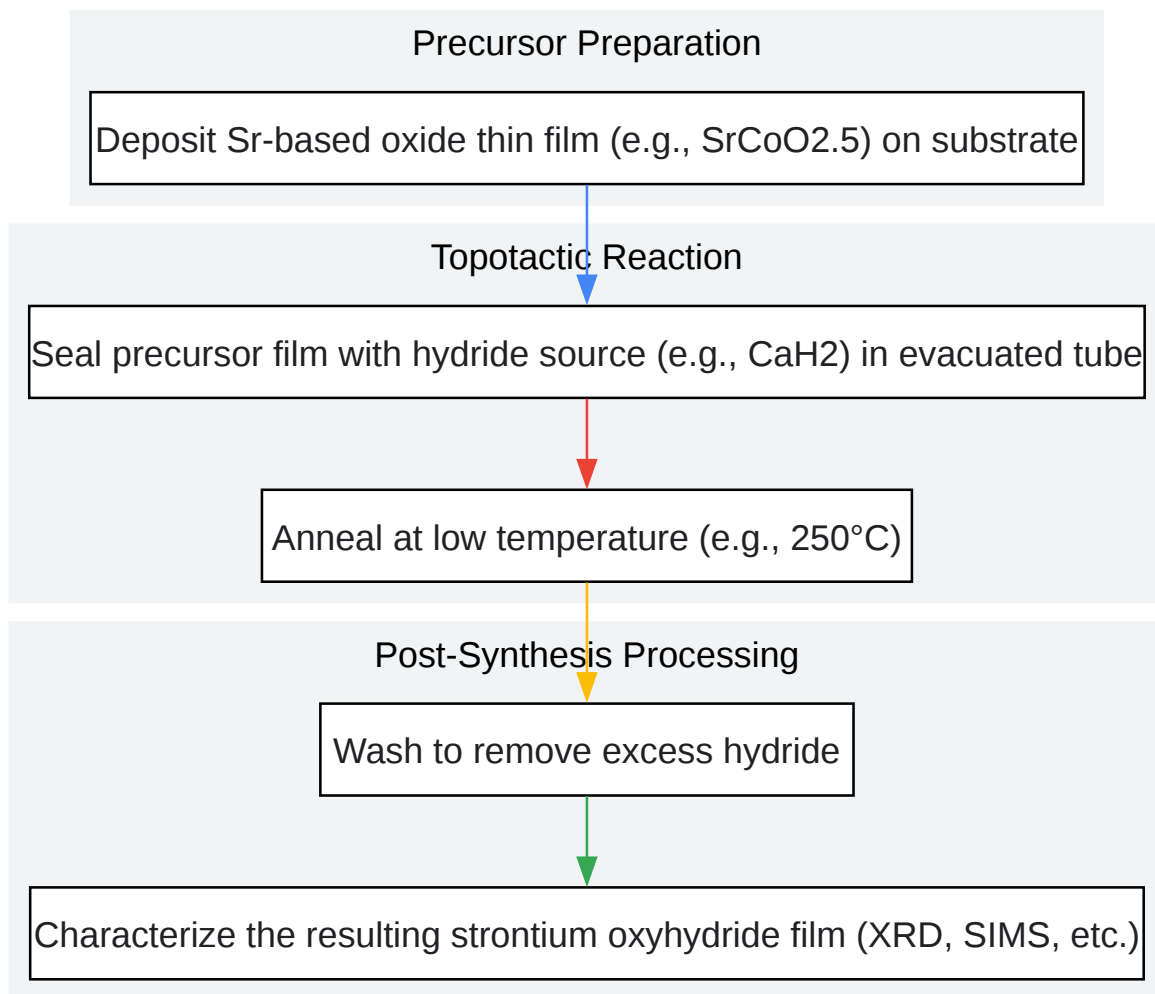
The following tables summarize key quantitative data from the synthesis of various strontium oxyhydrides.

Precursor Material	Hydride Reagent	Product	Synthesis Temperature (°C)	Synthesis Time (h)	Key Findings
SrCoO <sub>2.5</sub> (thin film)	CaH <sub>2</sub>	SrCoO <sub>x</sub> H <sub>y</sub>	250	24	Formation of a 2D Co-H <sup>-</sup> -Co bond network. <a href="#">[5]</a> <a href="#">[7]</a>
SrVO <sub>3</sub> (thin film)	CaH <sub>2</sub>	SrVO <sub>2</sub> H	Not specified	Not specified	One-dimensionally ordered V-H <sup>-</sup> -V bonds. <a href="#">[8]</a>
SrO, SrH <sub>2</sub> , Cr <sub>2</sub> O <sub>3</sub> (powders)	SrH <sub>2</sub>	SrCrO <sub>2</sub> H	1000	Not specified	High-pressure direct synthesis. <a href="#">[6]</a>

Oxyhydride	Crystal Structure	Lattice Parameters	Band Gap (eV)	Magnetic/Electronic Properties
$\text{SrCoO}_{x}\text{H}_y$	Orthorhombic Perovskite	$a = 0.416 \text{ nm}$ , $b = 0.370 \text{ nm}$ , $c = 0.3702 \text{ nm}$	2.1	Insulating
$\text{SrVO}_2\text{H}$	Not specified	Not specified	Not specified	Pressure-induced insulator-to-metal transition
$\text{SrCrO}_2\text{H}$	Not specified	Not specified	Not specified	Not specified

## Diagrams

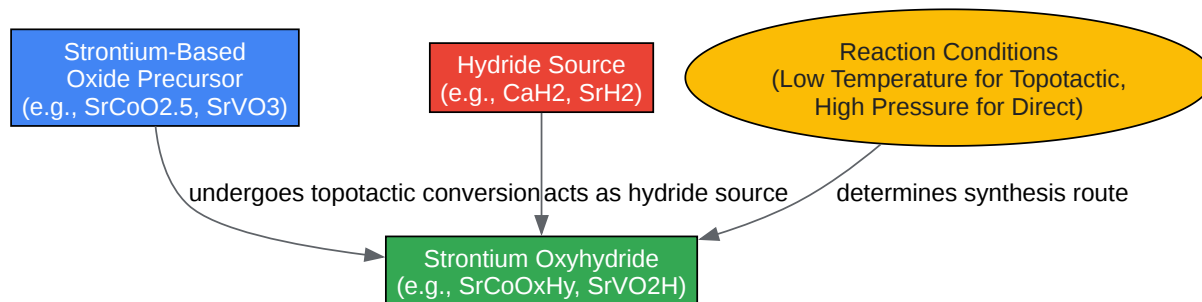
### Experimental Workflow: Topotactic Synthesis of Strontium Oxyhydride Thin Films



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Caption: Workflow for the topotactic synthesis of strontium oxyhydride thin films.

## Logical Relationship: Precursors, Reagents, and Products



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Caption: Relationship between precursors, reagents, and products in strontium oxyhydride synthesis.

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